

# An In-depth Technical Guide on the Molecular Properties of 3-HMPA Analogs

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## Compound of Interest

**Compound Name:** 3-(Hydroxymethylphosphinyl)propionic acid

**Cat. No.:** B138133

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This technical guide provides a detailed overview of the molecular weight and chemical formula for compounds potentially referred to as "3-HMPA." Due to the ambiguity of the abbreviation, this document addresses two distinct chemical entities: (3S,4R)-4-(4-Fluorophenyl)-3-hydroxymethyl-1-methylpiperidine, a complex piperidine derivative, and Hexamethylphosphoramide (HMPA), a common polar aprotic solvent. This guide is intended for researchers, scientists, and professionals in drug development who require precise chemical information.

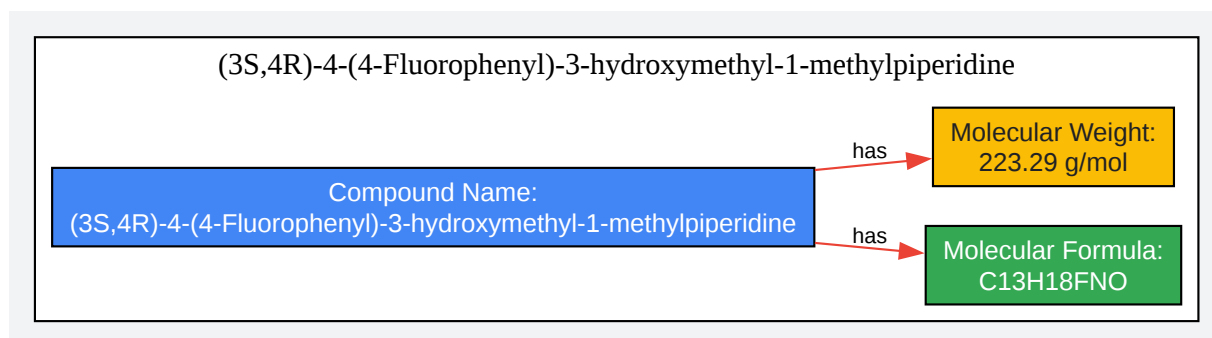
## Data Presentation

The fundamental molecular properties of these two compounds are summarized in the table below for straightforward comparison.

Compound Name	Abbreviation/Synonym	Molecular Formula	Molecular Weight (g/mol)
(3S,4R)-4-(4-Fluorophenyl)-3-hydroxymethyl-1-methylpiperidine	3-HMPA (potential)	C <sub>13</sub> H <sub>18</sub> FNO	223.29
Hexamethylphosphoramide	HMPA	C <sub>6</sub> H <sub>18</sub> N <sub>3</sub> OP	179.20

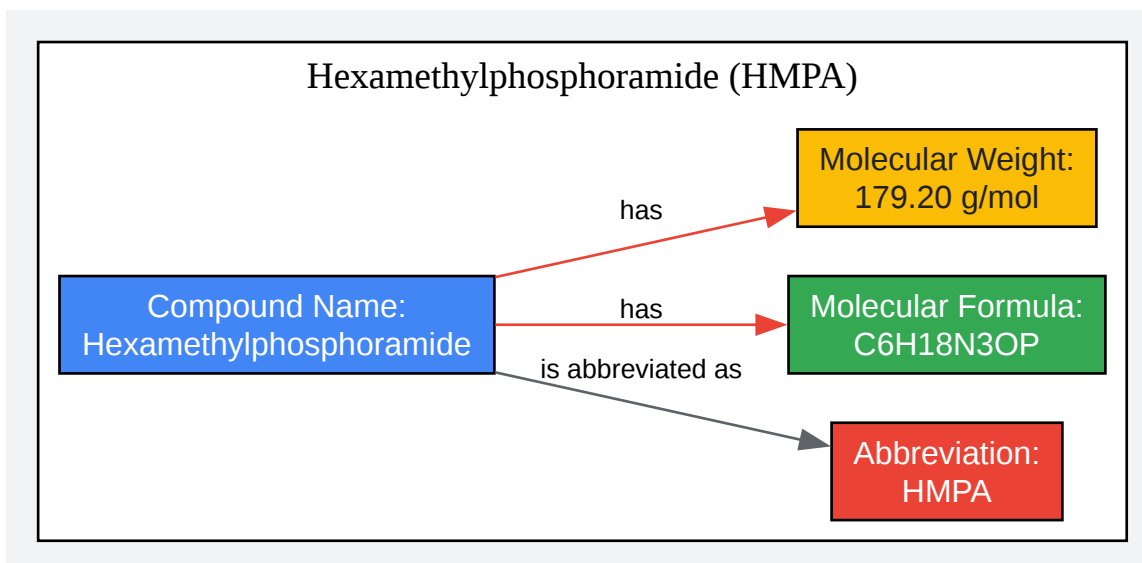
## Visualizing Molecular Information

To further elucidate the core data for each compound, the following diagrams illustrate the relationships between their names, formulas, and molecular weights.



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Molecular properties of (3S,4R)-4-(4-Fluorophenyl)-3-hydroxymethyl-1-methylpiperidine.



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Molecular properties of Hexamethylphosphoramide (HMPA).

## Detailed Compound Information

(3S,4R)-4-(4-Fluorophenyl)-3-hydroxymethyl-1-methylpiperidine is a chemical compound with the molecular formula C<sub>13</sub>H<sub>18</sub>FNO and a molecular weight of approximately 223.29 g/mol .<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup> Its structure consists of a methylpiperidine ring with a hydroxymethyl group and a fluorophenyl group attached.

Hexamethylphosphoramide (HMPA) is a phosphoramidate with the chemical formula C<sub>6</sub>H<sub>18</sub>N<sub>3</sub>OP.<sup>[6]</sup><sup>[7]</sup><sup>[8]</sup><sup>[9]</sup><sup>[10]</sup> It has a molecular weight of 179.20 g/mol .<sup>[6]</sup><sup>[7]</sup><sup>[8]</sup><sup>[9]</sup><sup>[10]</sup> HMPA is a colorless liquid that is used as a polar aprotic solvent in organic synthesis.<sup>[7]</sup><sup>[10]</sup>

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